

Application Notes and Protocols for UCM707 Solubility

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Compound of Interest

Compound Name: UCM707

Cat. No.: B14793565

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These application notes provide a comprehensive guide to the solubility of **UCM707**, a potent and selective endocannabinoid uptake inhibitor, in commonly used laboratory solvents: dimethyl sulfoxide (DMSO), dimethylformamide (DMF), and ethanol. This document also includes a detailed protocol for determining compound solubility, adhering to established laboratory methods.

UCM707: A Profile

UCM707, with the chemical name (5Z,8Z,11Z,14Z)-N-(3-Furanylmethyl)-5,8,11,14-eicosatetraenamide, is a valuable tool in neuroscience and cannabinoid research.^[1] It selectively inhibits the transport of anandamide, thereby potentiating its effects.^{[2][3]} Accurate solubility data is critical for the preparation of stock solutions and for ensuring reproducible results in in vitro and in vivo studies.

Quantitative Solubility Data

The solubility of **UCM707** in DMSO, DMF, and ethanol is summarized in the table below. The data has been compiled from multiple sources and presented in both mass concentration (mg/mL) and molar concentration (mM) for ease of use in various experimental settings. The molecular weight of **UCM707** is approximately 383.6 g/mol.^[1]

| Solvent | Solubility (mg/mL) | Solubility (mM) |
|---------------------------|--------------------|-----------------|
| Dimethyl Sulfoxide (DMSO) | 20[1] | ~52.1 / 100 |
| Dimethylformamide (DMF) | 30[1] | ~78.2 |
| Ethanol | 30[1] | ~78.2 / 100 |

Note: Molar concentrations were calculated using a molecular weight of 383.6 g/mol .
Variations in reported solubility may occur between different batches and due to experimental conditions.

Experimental Protocol: Determination of Equilibrium Solubility using the Shake-Flask Method

The following protocol describes a widely accepted method for determining the equilibrium solubility of a compound like **UCM707**.[\[4\]](#)

Objective: To determine the saturation solubility of **UCM707** in a specific solvent at a controlled temperature.

Materials:

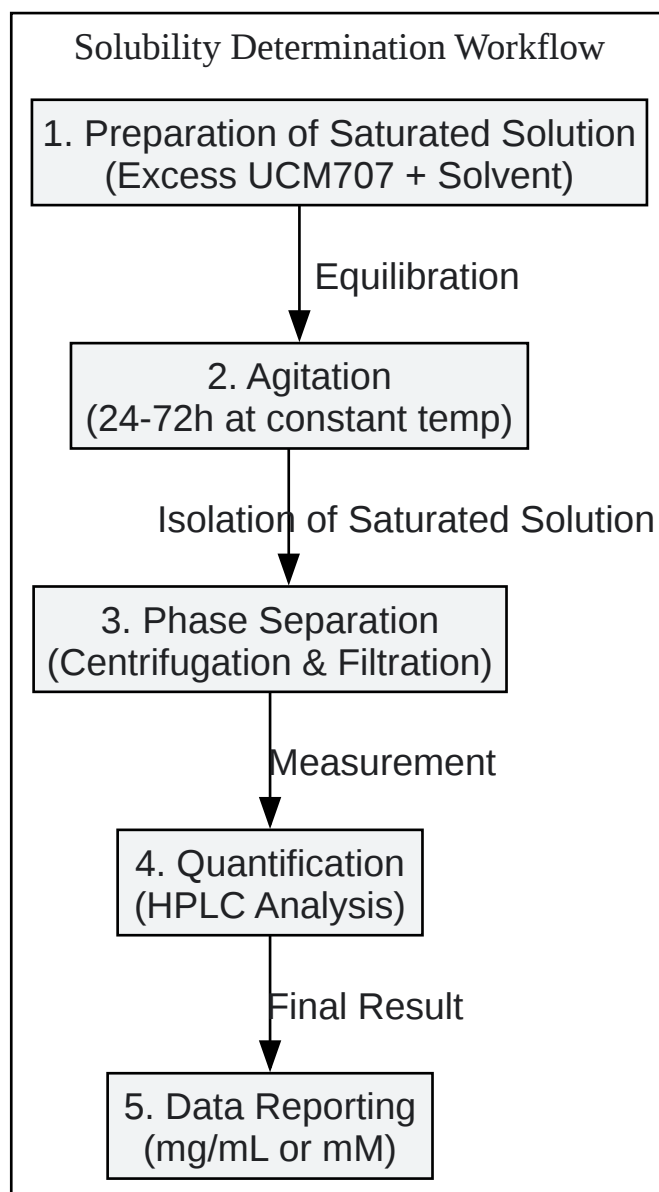
- **UCM707** (solid form)
- Selected solvent (DMSO, DMF, or ethanol)
- Glass vials or flasks with airtight seals
- Temperature-controlled shaker or agitator
- Centrifuge
- Syringe filters (e.g., PTFE, chemically inert)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument

- Standard laboratory glassware and equipment

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **UCM707** to a glass vial. The excess solid should be visually apparent.
 - Add a known volume of the desired solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker and agitate for an extended period (typically 24-72 hours) to ensure equilibrium is reached.[\[4\]](#)
- Phase Separation:
 - After the incubation period, remove the vial from the shaker.
 - To separate the undissolved solid from the saturated solution, centrifuge the vial at a high speed.[\[4\]](#)
 - Carefully aspirate the supernatant, ensuring no solid particles are disturbed.
 - For complete removal of any remaining solid, filter the supernatant through a chemically inert syringe filter.[\[4\]](#)
- Quantification of Solute:
 - Prepare a series of standard solutions of **UCM707** with known concentrations in the same solvent.
 - Analyze the filtered saturated solution and the standard solutions using a validated analytical method, such as HPLC.[\[4\]](#)
 - Generate a calibration curve from the standard solutions.

- Determine the concentration of **UCM707** in the saturated solution by comparing its analytical response to the calibration curve.
- Data Reporting:
 - Express the solubility in units of mass per volume (e.g., mg/mL) or molarity (M or mM) at the specified temperature.[4]

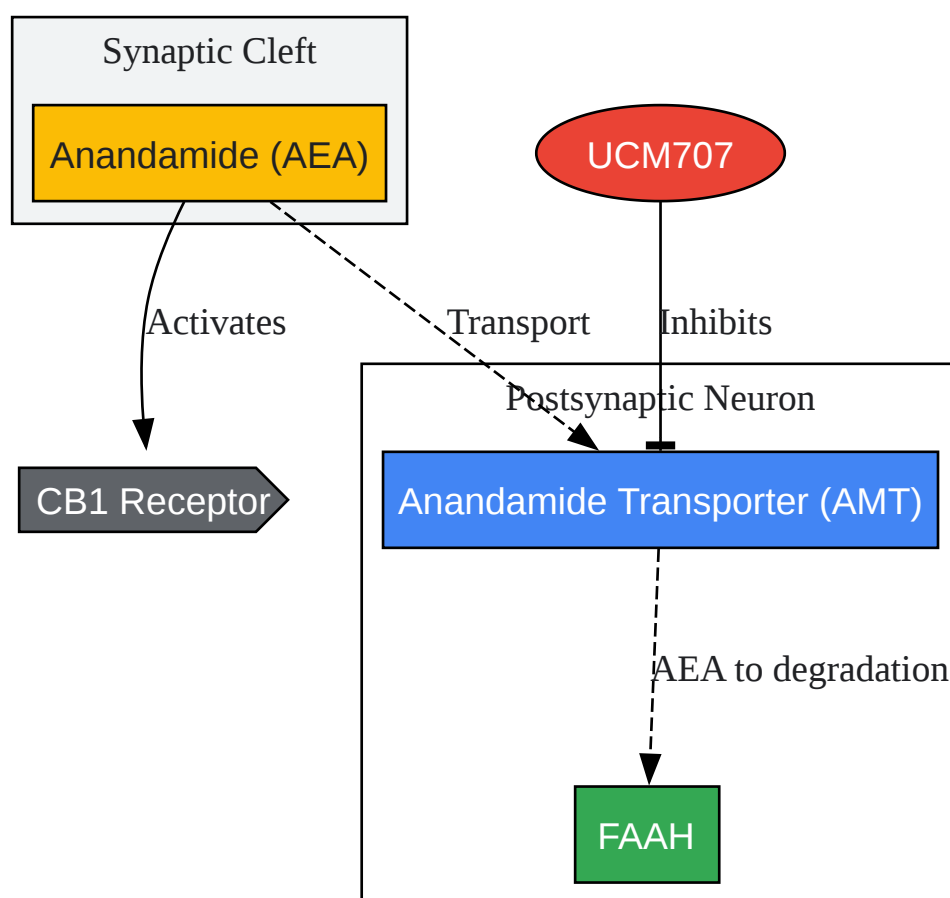


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Caption: Workflow for determining equilibrium solubility.

Mechanism of Action: Inhibition of Endocannabinoid Transport

UCM707 functions as an inhibitor of the anandamide transporter (AMT). By blocking this transporter, **UCM707** prevents the reuptake of the endocannabinoid anandamide (AEA) from the synaptic cleft into the postsynaptic neuron. This leads to an increased concentration of AEA in the synapse, thereby enhancing its signaling through cannabinoid receptors (CB1 and CB2).



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Caption: **UCM707**'s inhibition of anandamide transport.

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